

In-Depth Technical Guide to 3-Nitrophthalhydrazide (CAS 3682-15-3)

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Compound of Interest

Compound Name: 3-Nitrophthalhydrazide

Cat. No.: B1587705

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Introduction

3-Nitrophthalhydrazide, with the CAS number 3682-15-3, is a heterocyclic organic compound that serves as a key intermediate in various chemical syntheses. Structurally, it is a derivative of phthalhydrazide with a nitro group substituent on the phthalic ring. This nitro group significantly influences the molecule's chemical reactivity and properties, making it a versatile precursor for synthesizing chemiluminescent compounds, potential therapeutic agents, and other functional materials. This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **3-Nitrophthalhydrazide**, with a focus on detailed experimental protocols and the underlying scientific principles.

Chemical and Physical Properties

3-Nitrophthalhydrazide is a stable, solid compound under standard conditions. Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	3682-15-3	
IUPAC Name	5-nitro-2,3-dihydrophthalazine-1,4-dione	
Synonyms	3-Nitrophthalhydrazide, 5-Nitro-2,3-dihydro-1,4-phthalazinedione, 2,3-Dihydro-5-nitro-1,4-phthalazinedione	
Molecular Formula	C ₈ H ₅ N ₃ O ₄	
Molecular Weight	207.14 g/mol	
Appearance	Light yellow to brown crystalline solid	
Melting Point	>300 °C	
Density	1.555 g/cm ³	
Solubility	Soluble in organic solvents, limited solubility in water.	
InChI Key	YVOBBFQJMOGQOU-UHFFFAOYSA-N	
Canonical SMILES	C1=CC2=C(C(=C1)--INVALID-LINK--[O-])C(=O)NNC2=O	

Synthesis of 3-Nitrophthalhydrazide

The most common laboratory synthesis of **3-Nitrophthalhydrazide** involves the condensation reaction of 3-nitrophthalic acid with hydrazine.

Experimental Protocol: Synthesis from 3-Nitrophthalic Acid

This protocol details the synthesis of **3-Nitrophthalhydrazide** from 3-nitrophthalic acid and hydrazine hydrate.

Materials:

- 3-nitrophthalic acid
- Hydrazine hydrate (10% aqueous solution)
- Triethylene glycol
- Hot water
- Large test tube
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